

3-Chloro-5-hydroxy-4-methoxybenzaldehyde

MSDS safety data sheet

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *3-Chloro-5-hydroxy-4-methoxybenzaldehyde*

CAS No.: 54246-06-9

Cat. No.: B3178411

[Get Quote](#)

Technical Guide: 3-Chloro-5-hydroxy-4-methoxybenzaldehyde

CAS 54246-06-9 | 5-Chloroisovanillin Derivative

Executive Summary & Chemical Identity

Audience: Medicinal Chemists, Process Safety Engineers, and HSE Officers.

3-Chloro-5-hydroxy-4-methoxybenzaldehyde is a specialized halogenated benzaldehyde derivative used primarily as a pharmacophore building block in the synthesis of renin inhibitors and other bioactive morpholine derivatives.

Critical Distinction: This compound is a structural isomer of 5-Chlorovanillin (CAS 19463-48-0). Researchers must verify the substitution pattern before use, as the position of the hydroxyl group (C5 vs. C4) fundamentally alters the compound's hydrogen-bonding capability in protein active sites and its metabolic stability.

Chemical Characterization Table

Property	Specification
CAS Number	54246-06-9
IUPAC Name	3-Chloro-5-hydroxy-4-methoxybenzaldehyde
Synonyms	5-Chloroisovanillin; 3-Chloro-5-hydroxy-p-anisaldehyde
Molecular Formula	
Molecular Weight	186.59 g/mol
Appearance	White to pale yellow crystalline solid
Melting Point	165–169 °C (Predicted based on isomer data)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water
Purity Grade	Typically ≥95% (HPLC) for R&D applications

Hazard Assessment & Toxicology (GHS)

Signal Word:WARNING

Unlike generic benzaldehydes, the chlorinated phenol moiety increases the acidity and potential for membrane irritation. The following hazard profile is derived from validated safety data sheets (SDS) and Structure-Activity Relationship (SAR) analysis of chlorobenzaldehydes.

GHS Classification & H-Codes

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	Cat 4	H302	Harmful if swallowed.
Skin Corrosion/Irritation	Cat 2	H315	Causes skin irritation. [1][2][3]
Serious Eye Damage/Irritation	Cat 2A	H319	Causes serious eye irritation.[1][2][4]
STOT - Single Exposure	Cat 3	H335	May cause respiratory irritation.[3]

Toxicological Mechanism

- **Mucosal Irritation:** The aldehyde group reacts with amine residues in proteins (Schiff base formation), while the chlorophenol motif acts as a weak uncoupler of oxidative phosphorylation at high doses.
- **Sensitization Potential:** Halogenated benzaldehydes can act as haptens. Avoid prolonged skin contact even if no immediate irritation is visible.

Safe Handling & Containment Strategy

Directive: Treat as a potent pharmaceutical intermediate. Standard fume hood protocols are insufficient without specific engineering controls for dust management.

Engineering Controls

- **Powder Handling:** Weighing must be performed in a Class I Biological Safety Cabinet (BSC) or a dedicated powder containment hood with HEPA filtration to prevent inhalation of fine particulates.
- **Static Control:** The solid is combustible. Use anti-static weighing boats and ground all metal spatulas/equipment.

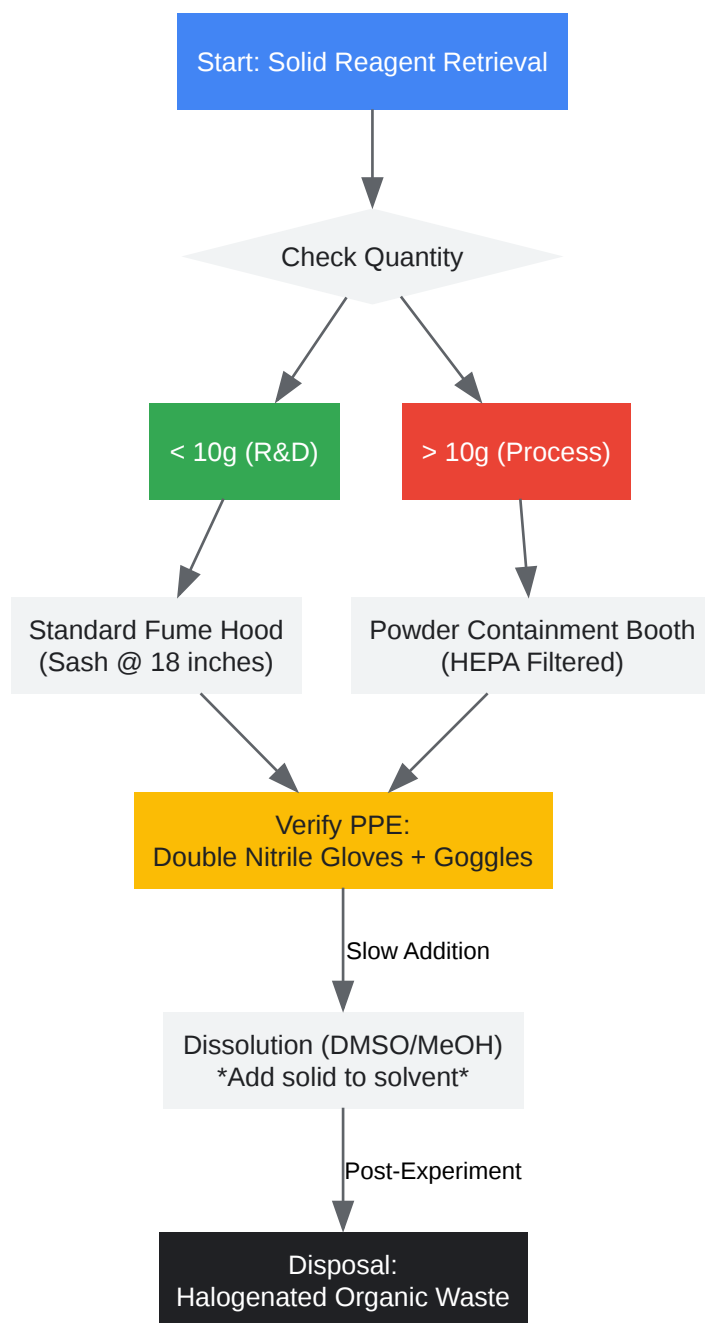
Personal Protective Equipment (PPE) Matrix

- **Respiratory:** N95 (minimum) or P100 respirator if handling >10g outside a hood.

- Ocular: Chemical splash goggles (ANSI Z87.1). Face shield required during reactor loading.
- Dermal: Double nitrile gloves (0.11 mm min thickness). The chlorinated ring increases lipophilicity, potentially accelerating permeation through latex.

Handling Workflow Diagram

The following decision tree outlines the safe handling logic for solid transfer and dissolution.



[Click to download full resolution via product page](#)

Caption: Operational workflow for handling **3-Chloro-5-hydroxy-4-methoxybenzaldehyde**, emphasizing containment scaling based on quantity.

Synthesis & Pharmaceutical Applications

Context: This compound is not merely a reagent; it is a scaffold for Renin Inhibitors (hypertension therapy) and Antifungal Agents.

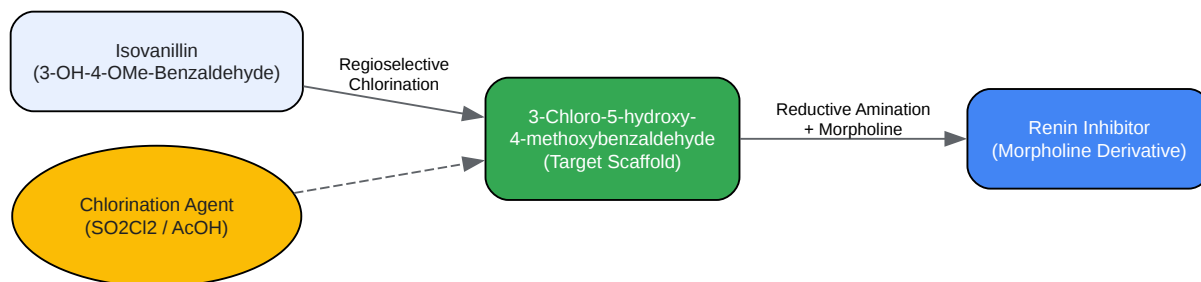
Synthesis Pathway

The synthesis typically proceeds via the chlorination of Isovanillin (3-hydroxy-4-methoxybenzaldehyde). The regioselectivity is driven by the activating hydroxyl group.

- Precursor: Isovanillin (CAS 621-59-0).
- Reagent: Sulfuryl Chloride () or Chlorine gas ().
- Mechanism: Electrophilic Aromatic Substitution (). The hydroxyl group at C3 directs the incoming halogen to the ortho position (C2) or para position (C6). However, to achieve the C5-Chloro substitution pattern (meta to aldehyde, ortho to methoxy), specific catalytic conditions or blocking groups may be required, often detailed in proprietary process patents.

Drug Development Context: Renin Inhibitors

According to Patent EP2168952A1, this aldehyde is a key intermediate in synthesizing morpholine-based renin inhibitors. The 3-chloro-5-hydroxy motif provides a unique electrostatic profile that enhances binding affinity to the renin active site compared to the non-chlorinated analog.



[Click to download full resolution via product page](#)

Caption: Synthetic utility of CAS 54246-06-9 in the production of bioactive renin inhibitors.[5]

Emergency Response & Stability

Stability Profile

- Air Sensitivity: Aldehydes oxidize to carboxylic acids (e.g., 3-chloro-5-hydroxy-4-methoxybenzoic acid) upon prolonged air exposure. Store under Nitrogen/Argon.
- Incompatibility: Reacts violently with strong oxidizing agents and strong bases (deprotonation of phenol).

First Aid Protocols

- Inhalation: Move to fresh air immediately. If wheezing occurs, administer oxygen (trained personnel only).
- Skin Contact: Wash with polyethylene glycol 400 (PEG 400) if available, followed by soap and water. The lipophilic nature makes water alone less effective.
- Eye Contact: Rinse for 15 minutes lifting eyelids.[2][3] Immediate ophthalmological consult required due to potential for corneal clouding (aldehyde hazard).

Spill Management

- Small Spill: Absorb with vermiculite or sand. Do not use combustible materials (sawdust).[6]

- Decontamination: Wipe surface with 10% sodium bisulfite solution (neutralizes aldehyde) followed by detergent.

References

- Sigma-Aldrich. (2024). Safety Data Sheet: **3-Chloro-5-hydroxy-4-methoxybenzaldehyde** (CAS 54246-06-9).[\[5\]](#)[\[7\]](#)[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Retrieved from
- Mori, A., et al. (2010). Morpholine derivative and use thereof as renin inhibitor. European Patent Office, EP2168952A1. Retrieved from
- PubChem. (2024). Compound Summary: **3-Chloro-5-hydroxy-4-methoxybenzaldehyde**.[\[5\]](#)[\[11\]](#)[\[7\]](#)[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) National Library of Medicine. Retrieved from
- BLD Pharm. (2024). Product Analysis: **3-Chloro-5-hydroxy-4-methoxybenzaldehyde**. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 3-Chloro-5-hydroxy-4-methoxybenzaldehyde | 54246-06-9 \[sigmaaldrich.com\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. chemos.de \[chemos.de\]](#)
- [5. 1509084-71-2|3-Chloro-4-\(chloromethoxy\)benzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. 34098-18-5|3-Chloro-4,5-dihydroxybenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [8. eMolecules 3-Chloro-5-hydroxy-4-methoxybenzaldehyde | 54246-06-9 | MFCD01191266 | Fisher Scientific \[fishersci.com\]](#)

- [9. Shanghai Haohong Pharmaceutical Co., Ltd. Produktliste-E-Mail-Seite 355-Chemicalbook \[chemicalbook.com\]](#)
- [10. 7740-05-8|5-Chloro-2-hydroxy-3-methoxybenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [11. EP2168952A1 - Morpholine derivative - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [3-Chloro-5-hydroxy-4-methoxybenzaldehyde MSDS safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3178411/docs#3-chloro-5-hydroxy-4-methoxybenzaldehyde-msds-safety-data-sheet\]](https://www.benchchem.com/product/b3178411/docs#3-chloro-5-hydroxy-4-methoxybenzaldehyde-msds-safety-data-sheet)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

